

Foreword: Unveiling a Versatile Chemical Intermediate

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Compound of Interest

Compound Name: Methyl 2-ethenylbenzoate

Cat. No.: B1626719

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To the dedicated researchers, chemists, and pioneers in drug development, this guide serves as a comprehensive technical resource on **Methyl 2-ethenylbenzoate** (also known as Methyl 2-vinylbenzoate), CAS No. 27326-44-9. While not a household name in chemical reagents, this molecule possesses a unique combination of functional groups—a polymerizable vinyl moiety and a synthetically versatile ester—positioning it as a valuable, yet underutilized, building block. This document moves beyond a simple cataloging of facts to provide a foundational understanding of its procurement, synthesis, potential applications, and safe handling, enabling you to assess its utility for your research and development endeavors.

Core Chemical and Physical Characteristics

Methyl 2-ethenylbenzoate is an aromatic ester. The presence of the vinyl group ortho to the methyl ester functionality imparts specific steric and electronic properties that influence its reactivity. Understanding these fundamental properties is the first step in its successful application.

Property	Value	Source(s)
CAS Number	27326-44-9	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₀ O ₂	[1] [3]
Molecular Weight	162.19 g/mol	[1] [4]
Appearance	Predicted: Liquid or low-melting solid	-
Boiling Point	Predicted: 253.0 ± 19.0 °C at 760 mmHg	[2] [3]
Density	Predicted: 1.058 ± 0.06 g/cm ³	[2] [3]
Flash Point	Predicted: 111.3 ± 7.7 °C	[3]
Refractive Index	Predicted: 1.552	[3]
Storage Temperature	Inert atmosphere, store in freezer, under -20°C	[2] [4]

Commercial Availability and Procurement

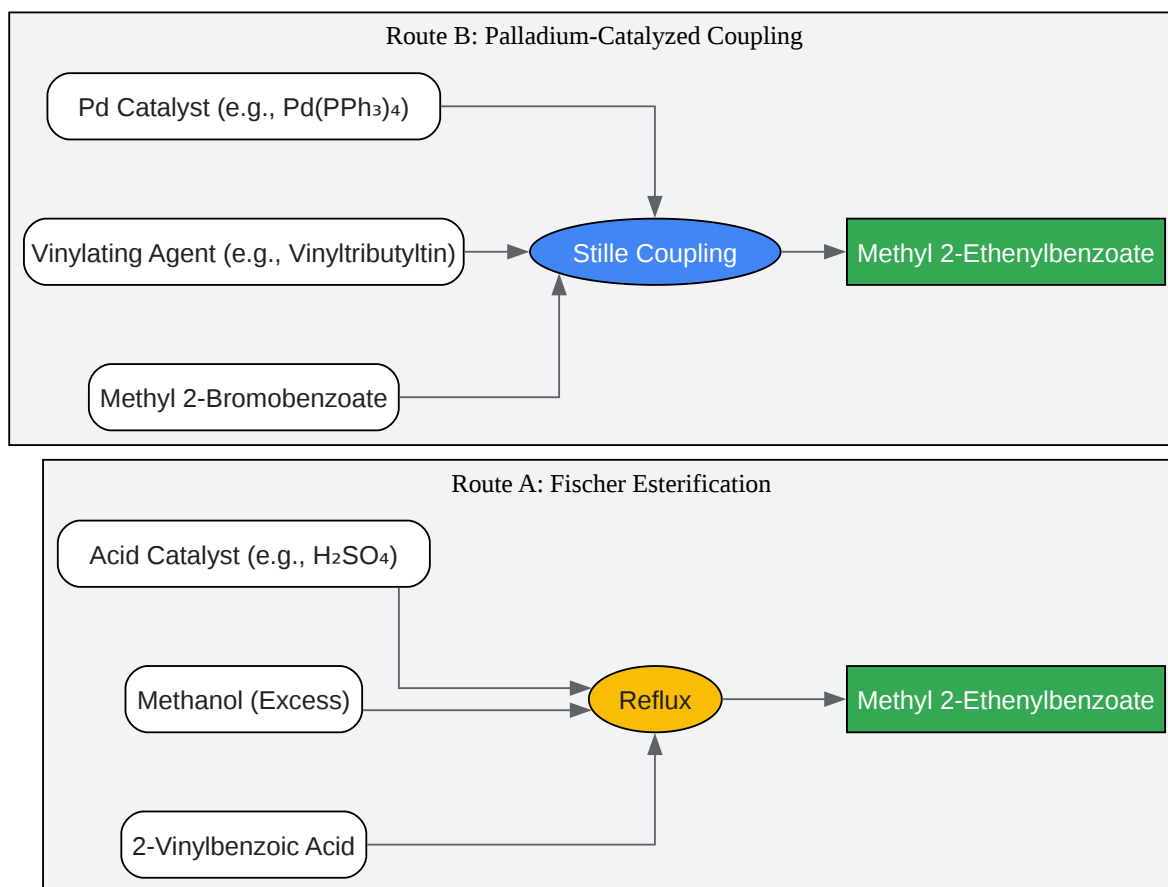
Methyl 2-ethenylbenzoate is available commercially, primarily as a research and development chemical. It is not typically stocked in bulk quantities, and procurement often involves lead times. When sourcing this material, purity and the presence of stabilizers (to prevent polymerization of the vinyl group) are critical parameters to verify with the supplier.

Supplier	Typical Purity/Specification	Notes
BLD Pharm	>97%	Offers the product for research purposes. [4]
Nanjing Chemlin Chemical	Custom Purity Available	Listed as a manufacturer, suggesting potential for larger scale synthesis. [3]
CymitQuimica (Apollo Sci.)	95%	Available in gram and sub-gram quantities for laboratory use.

This table is representative and not exhaustive. Researchers should contact suppliers directly for current stock, pricing, and detailed specifications.

Synthesis and Manufacturing Pathways

The commercial rarity of **Methyl 2-ethenylbenzoate** suggests that established, large-scale manufacturing processes are not widespread. However, its synthesis is accessible through well-understood organic chemistry principles. The logical and most direct laboratory-scale approach is the esterification of 2-vinylbenzoic acid. Alternatively, palladium-catalyzed cross-coupling reactions offer a versatile route from more common starting materials.



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Caption: Key synthetic routes to **Methyl 2-ethenylbenzoate**.

Experimental Protocol: Fischer Esterification of 2-Vinylbenzoic Acid

This protocol is adapted from a standard procedure for a structurally analogous compound, Methyl 4-vinylbenzoate, and represents a reliable method for laboratory-scale synthesis.[5]

Materials:

- 2-Vinylbenzoic acid
- Methanol (anhydrous, excess)
- Concentrated Sulfuric Acid (H_2SO_4)
- Diethyl ether or Ethyl acetate (extraction solvent)
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Radical inhibitor (e.g., hydroquinone or BHT, optional but recommended)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-vinylbenzoic acid (1.0 eq) in an excess of anhydrous methanol (e.g., 10-20 mL per gram of acid).
- **Catalyst Addition:** Carefully and slowly add a catalytic amount of concentrated sulfuric acid (approx. 2-5% of the acid volume) to the stirring solution. A small amount of a radical inhibitor may be added at this stage to prevent polymerization during heating.
- **Reflux:** Heat the reaction mixture to reflux (approximately 65-70°C) and maintain for 4-24 hours. The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Work-up - Quenching:** After cooling to room temperature, carefully neutralize the excess acid by slowly adding saturated sodium bicarbonate solution until effervescence ceases.

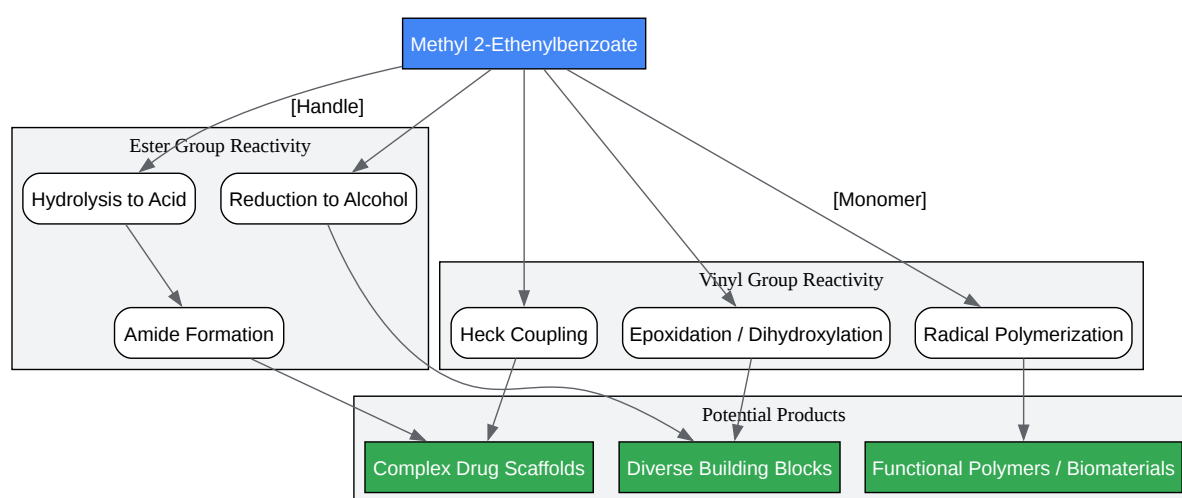
- **Extraction:** Transfer the mixture to a separatory funnel. Dilute with water and extract the product into an organic solvent like diethyl ether or ethyl acetate (3 x volume of aqueous layer).
- **Washing:** Combine the organic layers and wash sequentially with saturated NaHCO_3 solution, water, and finally brine. This removes residual acid and inorganic salts.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude oil or solid can be purified by flash column chromatography on silica gel if necessary to yield the pure **Methyl 2-ethenylbenzoate**.

Applications in Research and Drug Development

While specific, documented applications of **Methyl 2-ethenylbenzoate** in marketed drugs are scarce, its structure is inherently valuable for medicinal chemistry and materials science. Its utility stems from the orthogonal reactivity of its two functional groups.

- **As a Polymerizable Monomer:** The vinyl group is susceptible to radical polymerization. This allows for its incorporation into novel polymers and copolymers. In a biomedical context, this could be used to develop functionalized biocompatible materials, drug-delivery matrices, or specialty hydrogels.[6] Vinyl ester resins, a related class of materials, are noted for their high mechanical and chemical resistance, properties that are desirable in medical equipment and composites.[7]
- **As a Synthetic Intermediate:** The ester group serves as a versatile handle for further chemical modification.
 - It can be hydrolyzed to the corresponding carboxylic acid, which can then be coupled with amines to form amides—a common linkage in pharmaceuticals.
 - It can be reduced to the corresponding primary alcohol.
 - The aromatic ring itself can undergo further electrophilic substitution, with the existing substituents directing the position of new functional groups.

The vinyl group can also be a pharmacophore or a synthetic handle for reactions like Heck coupling, epoxidation, or dihydroxylation to introduce new stereocenters and functionality. Benzoate derivatives and related structures are frequently explored as intermediates for bioactive compounds.[8][9]



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Caption: Reactivity and application pathways for **Methyl 2-ethenylbenzoate**.

Analytical and Quality Control Methodologies

Ensuring the identity and purity of **Methyl 2-ethenylbenzoate** is crucial for its reliable use in sensitive applications. A combination of chromatographic and spectroscopic techniques is recommended.

- Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC): These are the preferred methods for determining purity and monitoring reaction progress.^[5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are indispensable for structural confirmation. The proton NMR spectrum should clearly show signals for the vinyl protons, the aromatic protons, and the methyl ester protons, with characteristic chemical shifts and coupling constants.
- Mass Spectrometry (MS): Provides confirmation of the molecular weight and can reveal fragmentation patterns useful for structural elucidation.^[5]
- Infrared (IR) Spectroscopy: Can confirm the presence of key functional groups, such as the C=O stretch of the ester and C=C stretches of the vinyl group and aromatic ring.

Protocol: Purity Analysis by Gas Chromatography (GC)

Objective: To determine the purity of a synthesized or procured batch of **Methyl 2-ethenylbenzoate**.

Instrumentation & Consumables:

- Gas Chromatograph with a Flame Ionization Detector (FID).
- A non-polar or medium-polarity capillary column (e.g., Supelco β -DEX 120, or a standard DB-5/HP-5).^[5]
- High-purity helium or nitrogen as the carrier gas.
- Sample vials and a suitable solvent (e.g., ethyl acetate, dichloromethane).

Procedure:

- Sample Preparation: Prepare a dilute solution of the **Methyl 2-ethenylbenzoate** sample (approx. 1 mg/mL) in the chosen solvent.
- GC Method Setup (Example):
 - Injector Temperature: 250°C

- Detector Temperature: 280°C
- Carrier Gas Flow: Set to an appropriate linear velocity for the column (e.g., 1-2 mL/min).
- Oven Temperature Program:
 - Initial Temperature: 100°C, hold for 2 minutes.
 - Ramp: Increase at 10°C/min to 250°C.
 - Final Hold: Hold at 250°C for 5 minutes.
- Injection Volume: 1 µL.
- Note: This program is a starting point and must be optimized for the specific column and instrument used.
- Analysis: Inject the prepared sample. The retention time for the main peak should be consistent across runs.
- Data Interpretation: Integrate the area of all peaks in the chromatogram. Purity is calculated as the area of the main product peak divided by the total area of all peaks, expressed as a percentage (Area %). This provides a quantitative measure of purity, assuming all components have a similar response factor in the FID.

Safety, Handling, and Storage

While a specific, comprehensive Safety Data Sheet (SDS) for **Methyl 2-ethenylbenzoate** is not widely available, data from analogous compounds like Methyl 4-vinylbenzoate and Methyl Benzoate provide a strong basis for safe handling protocols.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Hazards:
 - Expected to cause skin and eye irritation.[\[10\]](#)
 - May cause respiratory irritation.
 - May be harmful if swallowed.[\[12\]](#)[\[13\]](#)

- The vinyl group presents a polymerization hazard, especially when heated, exposed to light, or in the presence of initiators.
- Personal Protective Equipment (PPE):
 - Wear appropriate protective eyeglasses or chemical safety goggles.
 - Wear suitable chemical-resistant gloves (e.g., nitrile).
 - Use a lab coat to prevent skin contact.
 - Handle in a well-ventilated area or in a chemical fume hood to avoid inhalation of vapors.
- Handling and Storage:
 - Keep containers tightly closed in a dry, cool, and well-ventilated place.[13]
 - Store refrigerated or frozen under an inert atmosphere (e.g., argon or nitrogen) as recommended by suppliers to inhibit polymerization.[2][4]
 - Keep away from heat, sparks, open flames, and strong oxidizing agents.[13]

Conclusion

Methyl 2-ethenylbenzoate represents a promising, albeit specialized, chemical tool for the advanced researcher. Its commercial availability as a research chemical, combined with straightforward synthetic accessibility, opens the door for its exploration in novel contexts. The dual reactivity of its ester and vinyl functionalities provides a rich platform for creating complex molecular architectures, functional polymers, and potential pharmaceutical leads. By understanding its properties, synthesis, and safe handling as outlined in this guide, scientists and drug development professionals are well-equipped to harness the potential of this versatile molecule.

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